

# An In-depth Technical Guide to 1-Undecanol-d4: Chemical Properties and Structure

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## Compound of Interest

Compound Name: 1-Undecanol-d4

Cat. No.: B12309891

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This technical guide provides a comprehensive overview of the chemical properties and structure of **1-Undecanol-d4**, a deuterated form of 1-Undecanol. Due to the limited availability of specific experimental data for the deuterated compound, this document leverages the extensive data available for the non-deuterated parent compound, 1-Undecanol, as a close surrogate. The primary difference lies in the isotopic substitution, which minimally affects the overall chemical behavior but is significant for its application as an internal standard in analytical chemistry.

## Chemical Identity and Structure

**1-Undecanol-d4** is a fatty alcohol that is structurally identical to 1-Undecanol, with the exception of four deuterium atoms replacing hydrogen atoms.[1] While the exact position of deuteration can vary depending on the synthesis, it is typically on the carbon chain. The fundamental structure consists of an eleven-carbon aliphatic chain with a terminal hydroxyl group.[2]

IUPAC Name: undecan-1-ol-d4 Synonyms: Undecyl alcohol-d4[1][3]

The chemical structure of 1-Undecanol is depicted below:

Caption: Chemical Structure of 1-Undecanol.

## Physicochemical Properties

The following tables summarize the key physicochemical properties of 1-Undecanol. These values are expected to be very similar for **1-Undecanol-d4**, with a slight increase in molecular weight and density due to the presence of deuterium.

Table 1: General and Physical Properties

Property	Value
Molecular Formula	C <sub>11</sub> H <sub>24</sub> O[4][5][6]
Molecular Weight	172.31 g/mol [4][5][6]
Appearance	Colorless liquid[4][7]
Odor	Mild, citrus-like[4][7]
Melting Point	11-19 °C[5][7]
Boiling Point	243 °C (at 760 mm Hg)[5]
Density	0.8298 g/mL at 20 °C[4]
Flash Point	>82 °C[5]

Table 2: Solubility and Partition Coefficient

Property	Value
Solubility in Water	Insoluble[5]
Solubility in Organic Solvents	Soluble in ethanol and diethyl ether[5]
logP (Octanol/Water Partition Coefficient)	4.9[8]

## Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of 1-Undecanol. For **1-Undecanol-d4**, while the overall spectral features will be similar, shifts in the mass spectrum and changes in the nuclear magnetic resonance (NMR) spectrum are expected due to the

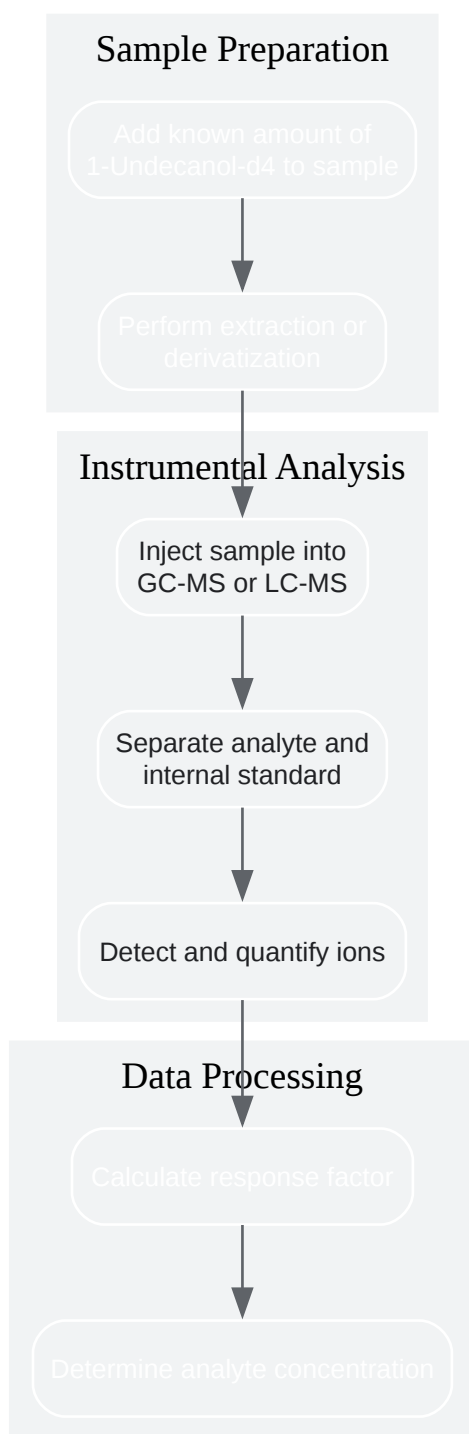
deuterium labeling. The National Institute of Standards and Technology (NIST) provides reference spectra for 1-Undecanol, which can serve as a basis for comparison.[\[6\]](#)[\[9\]](#)[\[10\]](#)

## Experimental Protocols

### Application as an Internal Standard

**1-Undecanol-d4** is primarily utilized as an internal standard in quantitative analysis by techniques such as gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-mass spectrometry (LC-MS).[\[1\]](#) Its chemical similarity to the non-deuterated analyte ensures similar behavior during sample preparation and analysis, while the mass difference allows for its distinct detection and quantification.

A general workflow for its use as an internal standard is as follows:



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Caption: Workflow for using **1-Undecanol-d4** as an internal standard.

## Synthesis of 1-Undecanol

1-Undecanol is commonly synthesized through the reduction of undecanal or undecanoic acid derivatives.[2][5] One established method involves the reduction of ethyl undecanoate using a reducing agent like sodium metal. Another approach is the catalytic hydrogenation of ethyl  $\omega$ -undecenoate. These methods can be adapted for the synthesis of **1-Undecanol-d4** by using deuterated starting materials or reagents.

## Safety and Handling

1-Undecanol is considered to be mildly irritating to the skin, eyes, and lungs.[4][5] Ingestion can be harmful.[5] It is also classified as a marine pollutant.[4] Standard laboratory safety precautions should be taken when handling this compound, including the use of personal protective equipment such as gloves and safety glasses.[11] For detailed safety information, it is recommended to consult the Safety Data Sheet (SDS).[8][12][13]

## Applications in Research and Development

The primary application of **1-Undecanol-d4** is as a tracer and internal standard for quantitative analysis in various research fields, including drug metabolism and pharmacokinetic studies.[1] The non-deuterated form, 1-Undecanol, is found naturally in fruits, butter, and eggs and is used as a flavoring agent in the food industry.[5] It also serves as a precursor in the synthesis of other chemicals, such as undecanal, which is used in the fragrance industry.[2]

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